

Lack of Reproducible Research Findings for Regelidine Impedes Comparative Analysis

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Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B1631799*

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A comprehensive review of available scientific literature reveals a significant scarcity of reproducible research findings for a compound specifically identified as "**Regelidine**." While "**Regelidine**" is listed as a natural product isolated from the stems of *Tripterygium regelii* by some chemical suppliers, there is a notable absence of peer-reviewed studies detailing its biological activity, mechanism of action, or established experimental protocols. This lack of foundational research makes it impossible to conduct a comparative analysis of **Regelidine**'s performance against other alternatives as requested.

The genus *Tripterygium*, which includes *Tripterygium regelii*, is a rich source of various bioactive compounds, and numerous studies have been published on other constituents of this plant.[1][2][3] Notably, compounds such as triptolide and celastrol, also isolated from *Tripterygium* species, have been extensively investigated for their anti-inflammatory, immunosuppressive, and anti-cancer properties.[4][5][6][7][8] There is a substantial body of literature on these compounds, including detailed experimental data and elucidated signaling pathways.

In contrast, searches for "**Regelidine**" do not yield the specific, quantitative data required to construct a meaningful comparison guide. The core requirements for such a guide, including structured data tables, detailed experimental methodologies, and visualizations of signaling pathways, cannot be met due to the absence of primary research on this particular compound.

While some studies mention the isolation of novel compounds from *Tripterygium regelii* with names similar to "**Regelidine**," such as "regelin," "regelinol," and "triregelolides," these are

distinct molecules, and the research on them is also in early stages, often limited to their isolation and structural characterization.[9][10]

Given the current state of research, a guide on the reproducibility of **Regelidine** research findings cannot be produced. Researchers, scientists, and drug development professionals interested in the therapeutic potential of compounds from *Tripterygium regelii* are encouraged to focus on the more extensively studied molecules from this plant, such as triptolide, for which a wealth of reproducible data is available.

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References

- 1. Triterpenoids from the stems of *Tripterygium regelii* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The genus *Tripterygium*: A phytochemistry and pharmacological review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Antioxidant Activity and Protective Effects of *Tripterygium regelii* Extract on Hydrogen Peroxide-Induced Injury in Human Dopaminergic Cells, SH-SY5Y - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Triptolide enhances chemotherapeutic efficacy of antitumor drugs in non-small-cell lung cancer cells by inhibiting Nrf2-ARE activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Triptolide inhibits MDM2 and induces apoptosis in acute lymphoblastic leukemia cells through a p53-independent pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Triptolide: pharmacological spectrum, biosynthesis, chemical synthesis and derivatives [thno.org]
- 7. Immunosuppressive, anti-inflammatory and anti-cancer properties of triptolide: A mini review - PMC [pmc.ncbi.nlm.nih.gov]
- 8. aacrjournals.org [aacrjournals.org]
- 9. [Studies on new triterpenoids of *Tripterygium regelii*] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Triterpenoids from the stems of *Tripterygium regelii* - PubMed [pubmed.ncbi.nlm.nih.gov]

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